In-Depth Technical Guide: Safety and Handling of Acridine Yellow Powder

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Acridine Yellow*
CAS No.:	*135-49-9*
Cat. No.:	*B147736*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acridine Yellow** powder, a fluorescent dye commonly used in biological and chemical research. Adherence to these guidelines is critical to ensure personnel safety and to maintain a safe laboratory environment.

Hazard Identification and Classification

Acridine Yellow is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][2][3] Furthermore, **Acridine Yellow** is suspected of causing cancer and may have the potential for irreversible effects.[1][2][3]

GHS Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[2][3]
- H315: Causes skin irritation.[2][3]

© 2026 BenchChem. All rights reserved.

- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]
- H351: Suspected of causing cancer.[2][3]

Quantitative Data Summary

The following tables summarize the available quantitative data for **Acridine Yellow**. It is important to note that specific toxicological endpoints such as LD50 and occupational exposure limits are not readily available in the reviewed literature and safety data sheets.[4][5]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	$C_{15}H_{15}N_3 \cdot HCl$	[5]
Molecular Weight	273.76 g/mol	[4]
Appearance	Brown-red to yellow crystalline powder	[1][4]
Solubility in Water	1 mg/mL or 10 mg/mL	
Solubility in 95% Ethanol	1 mg/mL	
Melting Point	>400 °C	[4]
λmax	442 nm	

Table 2: Toxicological Data

Parameter	Value	Source(s)
LD50/LC50	Not available	[4][5]
Carcinogenicity	Suspected of causing cancer (GHS Category 2)	[2][3]
RTECS Number	AR8790000	[4][5]

© 2026 BenchChem. All rights reserved.

Table 3: Occupational Exposure Limits

Organization	Limit (TWA)	Limit (STEL)	Source(s)
OSHA PEL	None Listed	None Listed	[4]
ACGIH TLV	None Listed	None Listed	[4]
NIOSH REL	None Listed	None Listed	[4]

Experimental Protocols

Due to the lack of publicly available studies detailing the toxicological assessment of **Acridine Yellow**, specific experimental protocols for its toxicity testing cannot be cited. The handling and safety protocols provided below are derived from established best practices for handling hazardous chemical powders as outlined in Safety Data Sheets.

Protocol 3.1: General Handling and Weighing of **Acridine Yellow** Powder

- Preparation:
  - Read and understand the Safety Data Sheet (SDS) for **Acridine Yellow** before starting any work.[4]
  - Ensure a chemical fume hood is available and functioning correctly.
  - Designate a specific area for handling **Acridine Yellow** to minimize contamination.
  - Assemble all necessary personal protective equipment (PPE) as detailed in Table 4.
- Personal Protective Equipment (PPE):
  - Don a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or chemical splash goggles.[1][5]
  - If there is a risk of inhalation, use a NIOSH-approved respirator with a particulate filter.[1]
- Weighing Procedure:

© 2026 BenchChem. All rights reserved.

- Perform all weighing operations within a certified chemical fume hood to control dust.
- Use a dedicated, labeled weighing paper or boat.
- Minimize the creation of dust by handling the powder gently. Do not crush or grind the material outside of a contained system.[1]
- Close the primary container tightly immediately after use.[1][5]

- Dissolving Procedure:
  - Add the weighed **Acridine Yellow** powder to the solvent slowly and carefully within the fume hood.
  - Stir gently to dissolve, avoiding splashing.

- Post-Handling:
  - Wipe down the work area with an appropriate decontaminating solution.
  - Dispose of all contaminated disposables (e.g., weighing paper, gloves) as hazardous waste in a clearly labeled, sealed container.[5]
  - Wash hands thoroughly with soap and water after removing gloves.[4][5]

Protocol 3.2: Spill Response

- Immediate Actions:
  - Evacuate the immediate area of the spill.
  - Alert colleagues and the laboratory supervisor.
  - If the spill is large or outside of a containment area, evacuate the laboratory and follow institutional emergency procedures.

- Spill Cleanup (for small, contained spills):
  - Ensure appropriate PPE is worn, including respiratory protection.

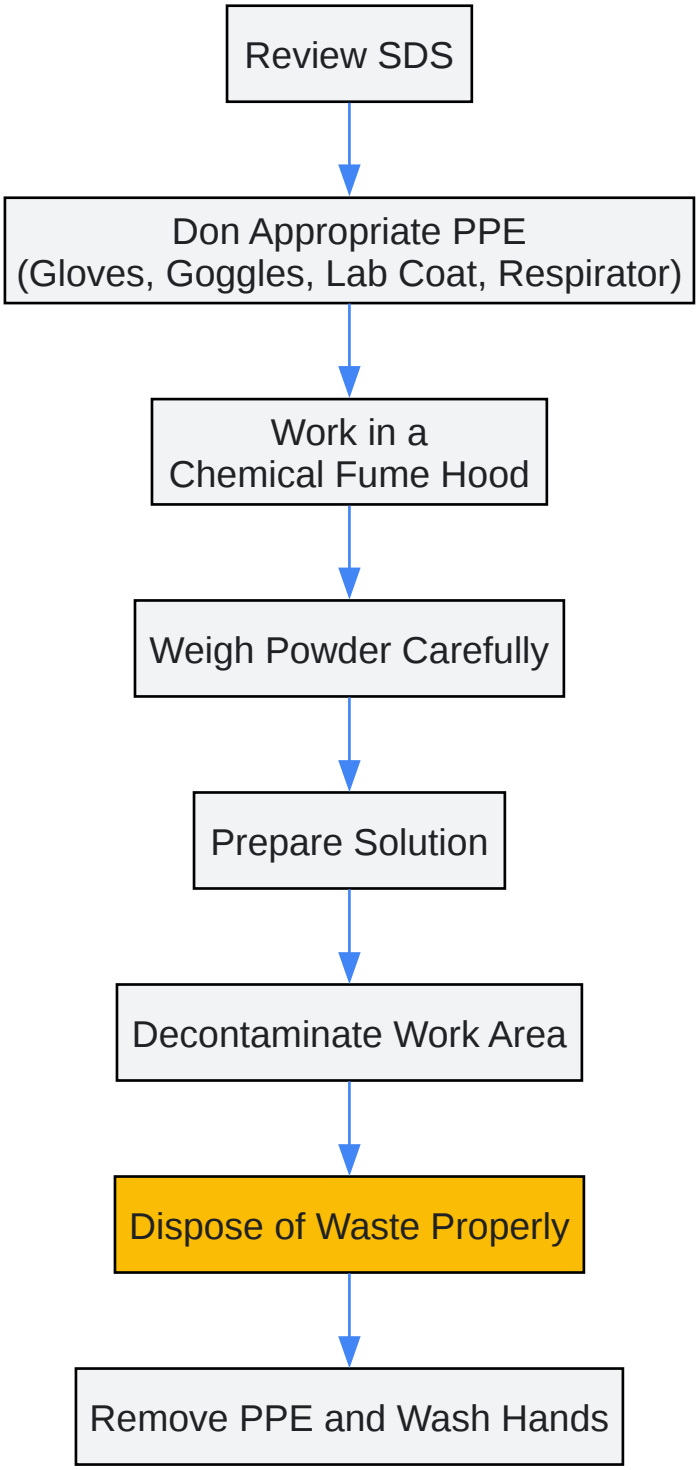
© 2026 BenchChem. All rights reserved.

- Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads). Do not use combustible materials like paper towels to absorb the spill directly.
- Carefully sweep up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal. Avoid generating dust.[1][5]
- Clean the spill area with a suitable decontamination solution, followed by soap and water.
- Collect all cleanup materials in a sealed bag for hazardous waste disposal.

Visualizations

Diagram 1: Safe Handling Workflow for **Acridine Yellow Powder**

© 2026 BenchChem. All rights reserved.

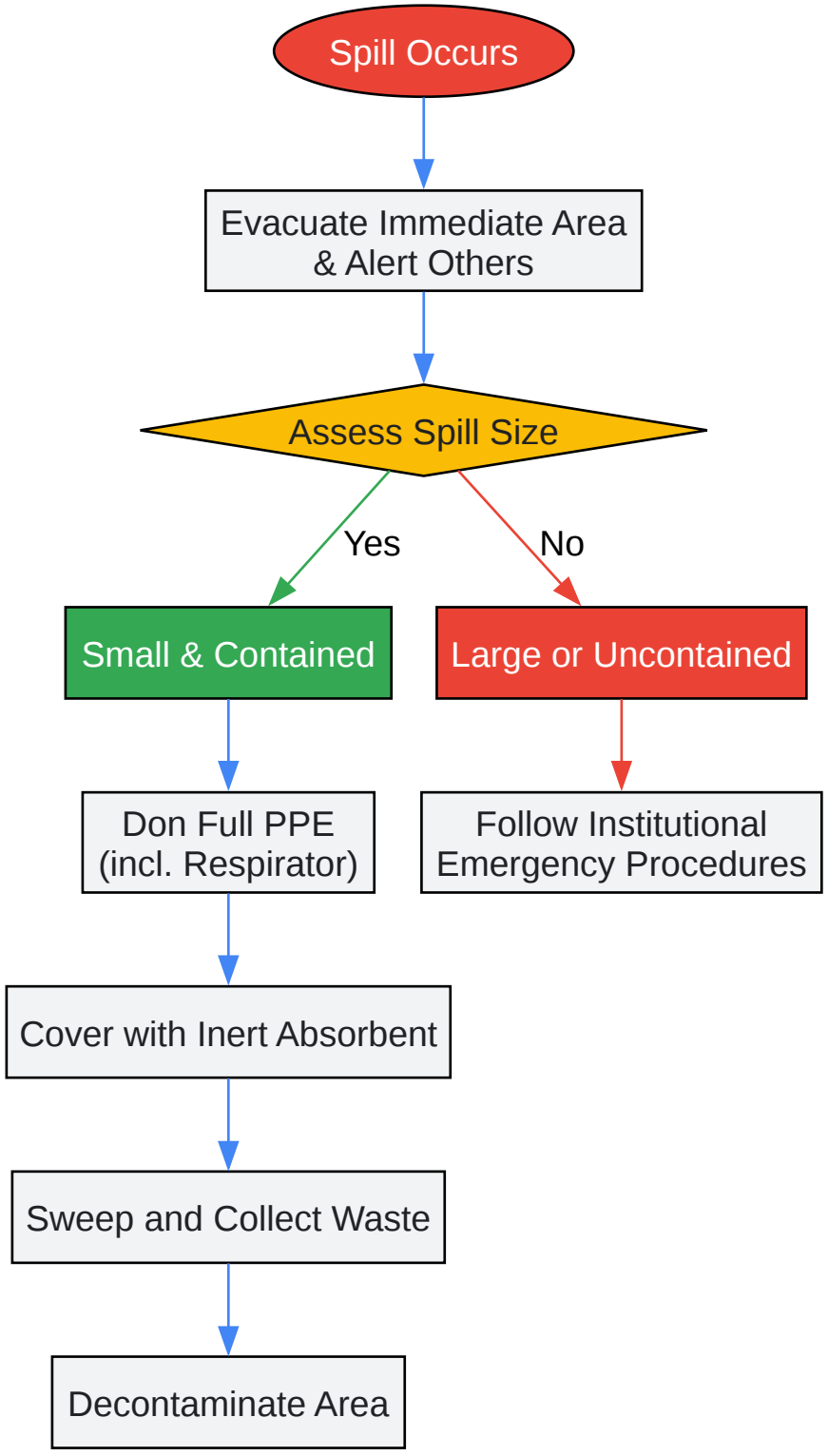


Click to download full resolution via product page

Caption: Workflow for the safe handling of **Acridine Yellow** powder.

Diagram 2: **Acridine Yellow** Powder Spill Response

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision workflow for responding to an **Acridine Yellow** powder spill.

© 2026 BenchChem. All rights reserved.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents.[1]
- Store locked up or in an area accessible only to authorized personnel.[4]

Disposal:

- Dispose of **Acridine Yellow** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5] Do not dispose of down the drain or in regular trash.

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. lobachemie.com [lobachemie.com]
- 3. aksci.com [aksci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. ucplchem.com [ucplchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Acridine Yellow Powder]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147736/docs#in-depth-technical-guide-safety-and-handling-of-acridine-yellow-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.